

Cefazolin(1-) molecular formula and weight for experimental calculations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefazolin(1-)

Cat. No.: B1200283

[Get Quote](#)

A Technical Guide to Cefazolin(1-) for Experimental Applications

This technical guide provides essential information for researchers, scientists, and drug development professionals on the molecular properties and experimental use of Cefazolin in its anionic form, **Cefazolin(1-)**. This document outlines its core molecular data, detailed experimental protocols for assessing its antibacterial activity, and a summary of its mechanism of action.

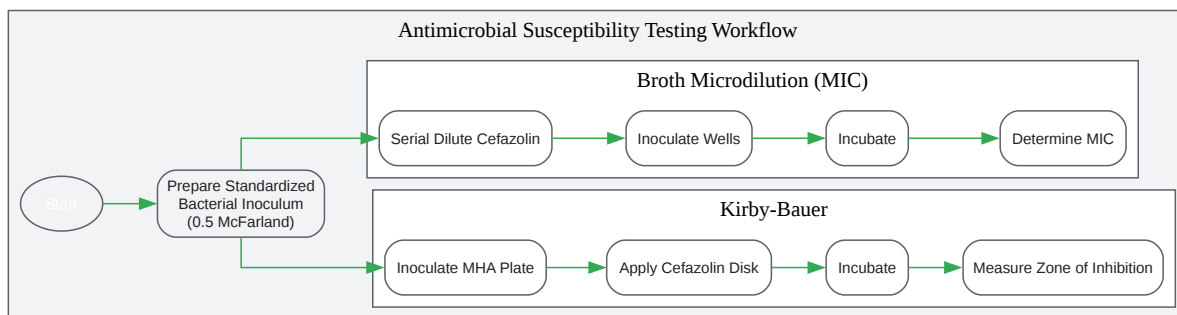
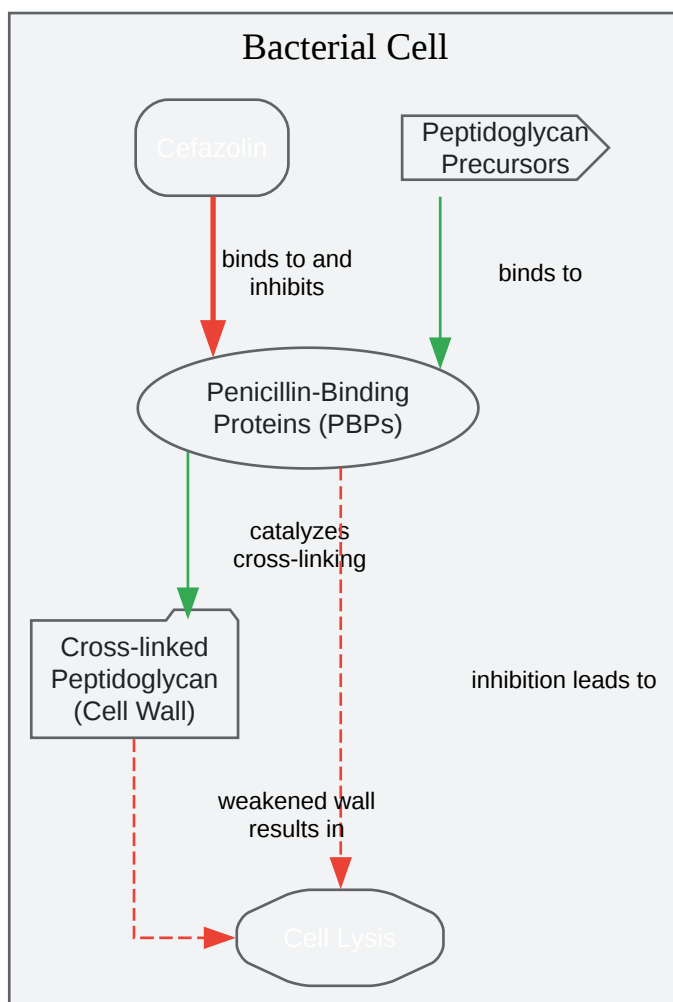
Core Molecular and Physicochemical Data

Cefazolin is a first-generation cephalosporin antibiotic.^[1] In biological systems, it often exists as the **Cefazolin(1-)** anion. The fundamental molecular and physical properties are summarized below for ease of reference in experimental calculations.

| Property | Value | Source(s) |
|-------------------------------------|---------------------------|---------------------|
| Molecular Formula (Cefazolin) | $C_{14}H_{14}N_8O_4S_3$ | [1][2] |
| Molecular Formula (Cefazolin(1-)) | $C_{14}H_{13}N_8O_4S_3^-$ | [1][3] |
| Molecular Weight (Cefazolin) | ~454.51 g/mol | [1][2] |
| Molecular Weight (Cefazolin(1-)) | ~453.50 g/mol | Derived from [1][2] |
| CAS Number (Cefazolin) | 25953-19-9 | [1][2] |
| CAS Number (Cefazolin Sodium) | 27164-46-1 | [3] |
| Molecular Weight (Cefazolin Sodium) | ~476.49 g/mol | [4][5] |

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Cefazolin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[6][7] The primary target of Cefazolin is a group of bacterial enzymes known as penicillin-binding proteins (PBPs).[6][8] These enzymes are crucial for the final step of peptidoglycan synthesis, which involves the cross-linking of peptide chains that give the cell wall its structural integrity.[8][9] By binding to and inactivating these PBPs, Cefazolin prevents the formation of a stable cell wall, leading to cell lysis and bacterial death.[6][7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cefazolin | C₁₄H₁₄N₈O₄S₃ | CID 33255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Cefazolin Sodium | C₁₄H₁₃N₈NaO₄S₃ | CID 23675322 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. labeling.pfizer.com [labeling.pfizer.com]
- 5. agscientific.com [agscientific.com]
- 6. Cefazolin - Wikipedia [en.wikipedia.org]
- 7. What is the mechanism of Cefazolin Sodium? [synapse.patsnap.com]
- 8. microbenotes.com [microbenotes.com]
- 9. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Cefazolin(1-) molecular formula and weight for experimental calculations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200283#cefazolin-1-molecular-formula-and-weight-for-experimental-calculations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com